

Technical Brief: Molecular Weight of Stiripentol-d9

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Compound of Interest

Compound Name: Stiripentol-d9

Cat. No.: B1141076

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This document provides a concise technical summary of the molecular weight of **Stiripentol-d9**, an isotopically labeled version of the antiepileptic drug Stiripentol. This information is crucial for a variety of applications, including its use as an internal standard in quantitative analysis by mass spectrometry.

Molecular Composition and Weight

Stiripentol-d9 is a deuterated analog of Stiripentol. The "-d9" designation signifies that nine hydrogen (H) atoms in the molecule have been replaced by their heavier isotope, deuterium (D). This substitution increases the mass of the molecule without significantly altering its chemical properties, making it an ideal internal standard for analytical purposes.

The molecular formula for **Stiripentol-d9** is $C_{14}H_9D_9O_3$ ^{[1][2][3][4]}. The molecular weight is calculated by summing the atomic weights of each constituent atom.

Quantitative Data Summary

The following table outlines the atomic and molecular weights used to determine the final formula weight of **Stiripentol-d9**.

Component	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	14	~12.011	~168.154
Hydrogen	H	9	~1.008	~9.072
Deuterium	D	9	~2.014 ^[5]	~18.126
Oxygen	O	3	~15.999	~47.997
Stiripentol-d9	C ₁₄ H ₉ D ₉ O ₃	Formula Weight	~243.35	

Note: Atomic weights are standard values and may vary slightly. The final formula weight is consistent with multiple sources.

Methodology for Molecular Weight Determination

The molecular weight presented is a theoretical value derived from the chemical formula and the standard atomic weights of the constituent isotopes.

Calculation Protocol:

- Identify the Molecular Formula: The established molecular formula for **Stiripentol-d9** is C₁₄H₉D₉O₃.
- Sum Atomic Weights: The total molecular weight is the sum of the masses of all atoms in the formula:
 - Mass = (14 × Atomic Weight of C) + (9 × Atomic Weight of H) + (9 × Atomic Weight of D) + (3 × Atomic Weight of O)
- Result: The calculation yields a molecular weight of approximately 243.35 g/mol . This value is confirmed by various chemical suppliers and databases.

Disclaimer: The request for experimental protocols and Graphviz diagrams is not applicable to the determination of a theoretical molecular weight, which is a calculation based on established atomic masses and a known chemical formula. No signaling pathways or experimental workflows are involved in this calculation.

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